

1-Heptanol-d7: A Technical Guide to its Physical Characteristics and Stability

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical characteristics and stability of **1-Heptanol-d7**. This deuterated form of **1-Heptanol** is a valuable tool in various research and development applications, particularly as a stable isotope-labeled internal standard for mass spectrometry-based quantification. Understanding its fundamental properties is crucial for its effective use and for ensuring the integrity of experimental results.

Core Physical and Chemical Properties

While specific experimental data for **1-Heptanol-d7** is not widely published, its physical properties are expected to be very similar to its non-deuterated counterpart, **1-Heptanol**. The primary difference will be in its molecular weight due to the presence of seven deuterium atoms. The data presented below is for **1-Heptanol** and should be considered a close approximation for **1-Heptanol-d7**.

Table 1: Physical and Chemical Properties of 1-Heptanol



Property	Value	Source(s)
Molecular Formula	C7H9D7O	Calculated
Molecular Weight	123.25 g/mol	Calculated
Appearance	Colorless liquid	[1][2]
Odor	Faint, aromatic, fatty	[3][4]
Density	0.822 g/mL at 25 °C	[2][5]
Boiling Point	176 °C	[2][5]
Melting Point	-36 °C	[2][5]
Flash Point	76 °C (closed cup)	[1][6]
Solubility in Water	1.0 g/L at 18 °C	[1]
Solubility in Organic Solvents	Miscible with ethanol and ether	[7][8]
Refractive Index	n20/D 1.424	[2][5]

Note: Except for the molecular formula and weight, all other data pertains to non-deuterated 1-Heptanol and is provided as a reference.

Stability and Storage

1-Heptanol is a stable compound under normal laboratory conditions.[5] It is, however, flammable and incompatible with strong acids and strong oxidizing agents.[4][5]

For **1-Heptanol-d7**, as with many deuterated compounds, proper storage is essential to maintain its isotopic purity and chemical integrity. While specific stability studies on **1-Heptanol-d7** are not readily available in the public domain, general recommendations for stable isotope-labeled compounds apply. It is typically advised to store the product under the conditions specified in the Certificate of Analysis provided by the supplier.[9][10] Generally, this involves storage in a tightly sealed container in a cool, dry, and well-ventilated area, away from ignition sources.[2]



Deuteration is a known strategy employed in drug development to enhance metabolic stability. [9] The substitution of hydrogen with deuterium can lead to a stronger carbon-deuterium bond, which can slow down metabolic processes that involve the cleavage of this bond. This "kinetic isotope effect" can be a valuable property in designing drugs with improved pharmacokinetic profiles.

Biological Activity and Potential Signaling Pathway Interactions

While 1-Heptanol is primarily used as a fragrance, a solvent, and a chemical intermediate, it also exhibits some biological activity. It has been reported to act as a blocker of gap junctions and possesses antimicrobial properties.[11][12]

Long-chain alcohols can interact with cellular membranes and influence the activity of membrane-bound proteins and signaling pathways. Although research specifically on 1-Heptanol's interaction with signaling pathways is limited, studies on other alcohols, such as ethanol, provide a framework for potential mechanisms. For instance, ethanol is known to modulate signaling pathways involved in lipid metabolism and inflammation, such as the Sirtuin 1 (SIRT1)-AMP-activated protein kinase (AMPK) axis, particularly in the context of alcoholic fatty liver disease.[13] Ethanol can also interact with membrane-associated signal transduction, such as the phospholipase C (PLC) pathway.[14] It is plausible that 1-Heptanol, with its longer alkyl chain and greater lipophilicity, could also interact with and modulate such pathways.

Below is a generalized diagram representing a potential interaction of an alcohol with a G-protein coupled receptor (GPCR) signaling pathway leading to the activation of Phospholipase C.



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Potential modulation of a GPCR-PLC signaling pathway by an alcohol.

Experimental Protocols

The following are generalized experimental protocols that can be adapted to determine the physical characteristics of **1-Heptanol-d7**.

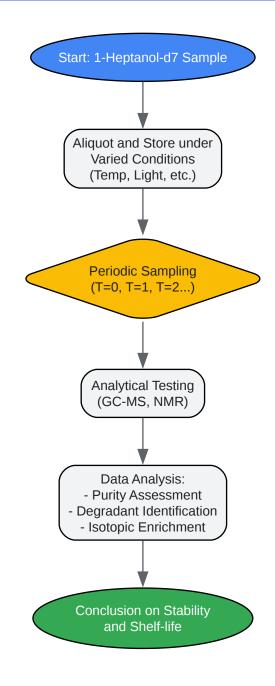
- 1. Determination of Solubility
- Objective: To determine the solubility of **1-Heptanol-d7** in water and organic solvents.
- Methodology:
 - Prepare a series of test tubes each containing a known volume (e.g., 1 mL) of the solvent (e.g., water, ethanol, acetone).
 - Incrementally add a known volume of 1-Heptanol-d7 to each test tube.
 - After each addition, vortex the mixture thoroughly and observe for complete dissolution.
 - The point at which no more 1-Heptanol-d7 dissolves and a separate phase is observed represents the saturation point.
 - The solubility can then be calculated in terms of g/L or mg/mL.
- 2. Determination of Density
- Objective: To determine the density of **1-Heptanol-d7**.
- Methodology:
 - Accurately weigh an empty, dry pycnometer (a small glass flask for measuring density).
 - Fill the pycnometer with 1-Heptanol-d7, ensuring there are no air bubbles, and weigh it again.
 - Record the temperature of the liquid.



- The density is calculated by dividing the mass of the 1-Heptanol-d7 by the volume of the pycnometer.
- 3. Stability Testing
- Objective: To assess the stability of **1-Heptanol-d7** under various conditions.
- Methodology:
 - Aliquots of 1-Heptanol-d7 are stored under different conditions (e.g., varying temperatures, light exposure, in the presence of potential reactants like strong acids or bases).
 - At specified time intervals, samples are taken from each condition.
 - The purity and integrity of the 1-Heptanol-d7 are assessed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to check for degradation products and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm isotopic purity.

Below is a workflow diagram for a typical stability study.





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Experimental workflow for a stability study of **1-Heptanol-d7**.

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